

# Application Notes: SMM Bioremediation with *Bacillus* sp. DLY-11

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## Compound Focus: Sulfamonomethoxine

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The discovery of *Bacillus* sp. DLY-11 presents a significant advancement for addressing SMM contamination, a persistent sulfonamide antibiotic pollutant. This strain, isolated from swine manure compost, demonstrates exceptional degradation efficiency, removing **98.8% of 20 mg/L SMM within 48 hours** under optimized conditions [1] [2]. Its application is particularly relevant for treating antibiotic residues in animal husbandry waste before they enter the environment [1].

The degradation process involves multiple biochemical pathways, including **C-N bond cleavage, hydroxylation, and the novel release of SO<sub>2</sub>**, leading to the formation of at least six transformation products [1]. The table below summarizes the core quantitative findings for efficient SMM remediation using this strain.

**Table 1: Optimized Degradation Conditions and Key Findings for *Bacillus* sp. DLY-11**

Parameter	Optimal Condition / Key Finding	Source
Source	Swine manure compost	[1]
Inoculation Volume	5% (v/v)	[1] [2]
Temperature	59.1 °C	[1] [2]
pH	7.10	[1] [2]

Parameter	Optimal Condition / Key Finding	Source
Key Metal Additive	0.45 g/L MgSO <sub>4</sub>	[1] [2]
SMM Concentration	20 mg/L	[1]
Degradation Efficiency	98.8% in 48 hours	[1] [2]
Key Degradation Mechanisms	C-N bond cleavage, Hydroxylation, SO <sub>2</sub> release	[1]
Transformation Products	6 identified	[1]

## Detailed Experimental Protocols

The following section provides methodologies for cultivating the degradative strain and conducting SMM degradation experiments.

### Protocol 1: Strain Cultivation and Seed Culture Preparation

This protocol describes the maintenance and preparation of *Bacillus* sp. DLY-11 for degradation experiments [1].

- **Materials:**

- *Bacillus* sp. DLY-11 strain.
- LB (Luria-Bertani) Medium: Tryptone 10 g/L, Yeast extract 5 g/L, NaCl 10 g/L, pH 7.0. For solid medium, add 1.5-2.0% (w/v) agar.
- Equipment: Sterile culture flasks, shaking incubator, centrifuge, spectrophotometer.

- **Procedure:**

- **Inoculation:** Using a sterile loop, transfer a single colony of strain DLY-11 from a fresh LB agar plate into a flask containing sterile LB liquid medium.
- **Incubation:** Culture the inoculum for 12 hours at **30°C** with constant shaking at **160 rpm** [1].
- **Harvesting Cells:** After incubation, centrifuge the culture (e.g., 5000 × g for 10 min) to pellet the bacterial cells.

- **Washing:** Gently resuspend the cell pellet in a sterile saline solution (0.85% NaCl) or a minimal base medium without a carbon source to remove residual LB medium.
- **Standardization:** Adjust the cell suspension to the desired optical density, typically measured at **OD<sub>600</sub>**, for use as a standardized seed culture in degradation experiments [1].

## Protocol 2: SMM Degradation Experiment and Condition Optimization

This protocol outlines the setup for a degradation kinetics study and the application of Response Surface Methodology (RSM) to optimize conditions [1].

- **Materials:**

- Seed culture of *Bacillus* sp. DLY-11 (from Protocol 1).
- **Base Mineral Salt Medium (MSM) [1]:**
  - Prepare a solution containing (per liter): CaCl<sub>2</sub>, KH<sub>2</sub>PO<sub>4</sub>, MnSO<sub>4</sub>, MgSO<sub>4</sub>, FeSO<sub>4</sub>. (Note: The study optimized MgSO<sub>4</sub> at 0.45 g/L [1]).
  - Add SMM standard (e.g., 20 mg/L) as the sole carbon source.
- Reagents for adjusting pH (e.g., HCl, NaOH).
- Equipment: Shaking incubator, HPLC system or other analytical instrument for SMM quantification.

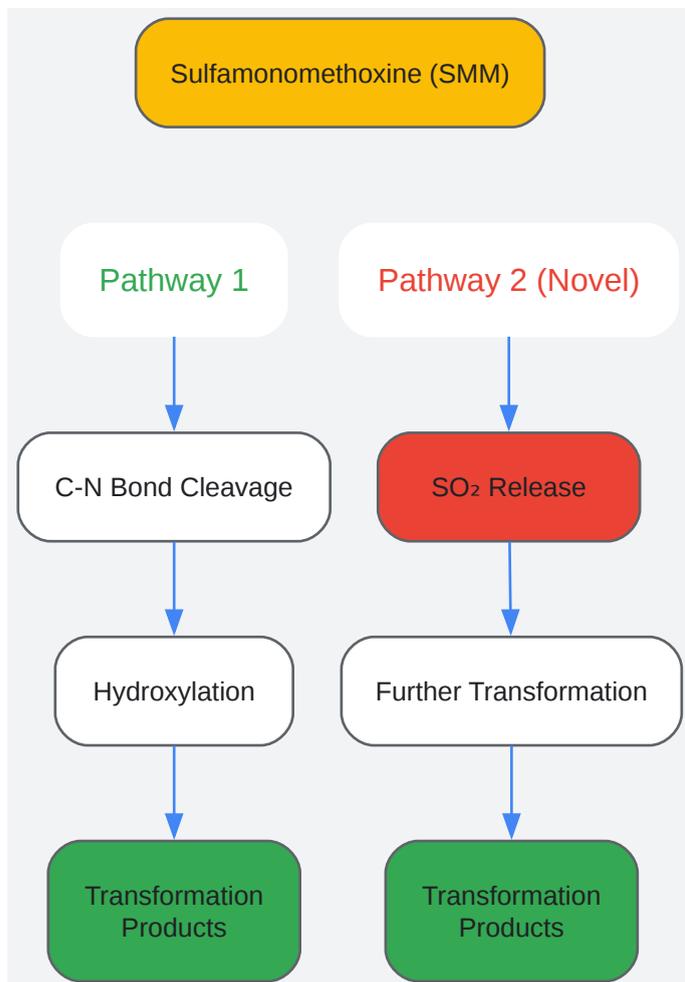
- **Procedure:**

- **Experimental Setup:** Inoculate the sterile base MSM (containing 20 mg/L SMM) with the prepared seed culture to achieve a **5% (v/v) inoculation volume** [1].
- **Control Setup:** Prepare a control flask with MSM and SMM but no bacterial inoculation to account for any abiotic degradation.
- **Incubation under Optimized Conditions:** Place the flasks in a shaking incubator set to **59.1°C** and **160 rpm**. The initial pH of the medium should be adjusted to **7.10** [1].
- **Sampling:** Aseptically collect samples from the culture broth at predetermined time intervals (e.g., 0, 1, 3, 6, 10, 24, 48 hours).
- **Sample Analysis:**
  - Centrifuge the samples to remove bacterial cells.
  - Analyze the supernatant using **High-Performance Liquid Chromatography (HPLC)** to determine the residual concentration of SMM.
  - Calculate the degradation efficiency using the formula: **Degradation (%) = [(C<sub>0</sub> - C<sub>t</sub>) / C<sub>0</sub>] × 100%**, where C<sub>0</sub> is the initial concentration and C<sub>t</sub> is the concentration at time *t*.

- **Optimization via RSM:** To systematically optimize multiple factors (e.g., temperature, pH, MgSO<sub>4</sub> concentration), design experiments using a **Box-Behnken Design (BBD)**. The model can be built and analyzed using statistical software to identify the optimal interaction between these parameters [1].

## Proposed Biodegradation Pathways

Product analysis of the SMM degradation process by *Bacillus* sp. DLY-11 has led to the proposal of two potential biodegradation pathways, one of which is a novel pathway not previously reported [1]. The key mechanisms involved are **C-N bond cleavage, hydroxylation, and SO<sub>2</sub> release** [1]. The following diagram illustrates the logical flow of these pathways.



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## References

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2. Optimization of degradation conditions and elucidation ... [pubmed.ncbi.nlm.nih.gov]

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